

# Comparative Properties of Barium Chromate and Barium Dichromate

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## Compound Focus: Barium dichromate

CAS No.: 10031-16-0

Cat. No.: S1534786

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The table below summarizes the key properties of Barium Chromate ( $\text{BaCrO}_4$ ) and the available information for **Barium Dichromate** ( $\text{BaCr}_2\text{O}_7$ ).

| Property                   | Barium Chromate ( $\text{BaCrO}_4$ )  | Barium Dichromate ( $\text{BaCr}_2\text{O}_7$ ) |
|----------------------------|---|---|
| Common Name                | Barium Yellow, Lemon Yellow [1]   | Information missing                             |
| Chemical Structure         |  | Information missing                             |
| Appearance                 | Yellow powder [2]   | Information missing                             |
| Solubility in Water (20°C) | 0.2775 mg/100 mL [2]  | More soluble than $\text{BaCrO}_4$ [3]          |
| Solubility Product (Ksp)   | $1.17 \times 10^{-10}$ [2]  | Information missing                             |
| Solubility in Strong Acids | Soluble (dissolves to form dichromate) [2]<br>[4]                                   | Information missing                             |

## Supporting Experimental Data and Protocols

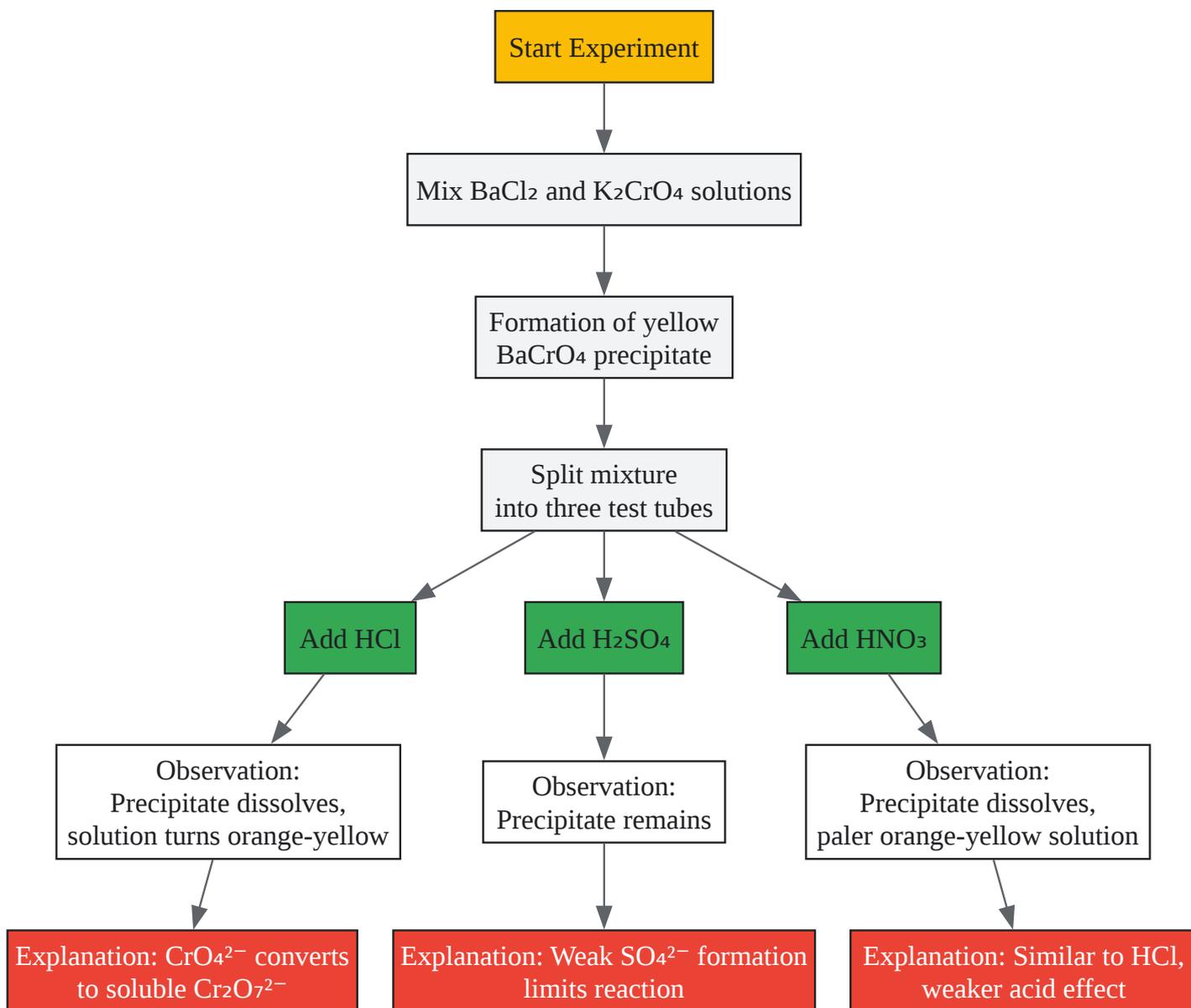
Here are the experimental observations and methodologies related to the solubility and chemical behavior of these compounds.

### Key Experimental Observations

- **Relative Solubility:** The general rule is that dichromate salts are more soluble than their corresponding chromate salts [3]. This is attributed to the larger size and lower charge density of the dichromate ion ( $\text{Cr}_2\text{O}_7^{2-}$ ) compared to the chromate ion ( $\text{CrO}_4^{2-}$ ). This leads to weaker ionic bonds with the barium cation ( $\text{Ba}^{2+}$ ) and less effective solvation, making **barium dichromate** more soluble [3].
- **Solubility in Acid:** Barium chromate is insoluble in water but dissolves in strong acids like HCl and  $\text{HNO}_3$ . This dissolution is accompanied by a color change from yellow to orange-yellow due to a shift in equilibrium, where soluble dichromate ions are formed in the acidic environment [2] [4].
  - **Reaction:**  $2 \text{BaCrO}_4 (\text{s}) + 2 \text{H}^+ (\text{aq}) \rightarrow 2 \text{Ba}^{2+} (\text{aq}) + \text{Cr}_2\text{O}_7^{2-} (\text{aq}) + \text{H}_2\text{O} (\text{l})$  [2]

### Detailed Experimental Protocol

The following workflow summarizes a laboratory procedure for studying the chemical equilibria of barium chromate, which allows for observations of its solubility behavior [4].



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#### Procedure Overview:

- **Synthesis of Barium Chromate:** Mix aqueous solutions of Barium Chloride (BaCl<sub>2</sub>) and Potassium Chromate (K<sub>2</sub>CrO<sub>4</sub>). A yellow precipitate of BaCrO<sub>4</sub> forms immediately [4].
- **Acid Test Setup:** Divide the resulting mixture (precipitate and supernatant liquid) into three separate test tubes [4].
- **Addition of Acids:**

- **Tube 1 (HCl):** Add hydrochloric acid. The yellow precipitate will dissolve, forming an orange-yellow solution [4].
- **Tube 2 (H<sub>2</sub>SO<sub>4</sub>):** Add sulfuric acid. The yellow precipitate typically remains undissolved [4].
- **Tube 3 (HNO<sub>3</sub>):** Add nitric acid. The yellow precipitate dissolves, forming a paler orange-yellow solution compared to HCl [4].
- **Analysis:** The color changes are key to understanding the chemical equilibria. The orange-yellow color in acidic conditions (except with H<sub>2</sub>SO<sub>4</sub>) is due to the formation of the dichromate ion (Cr<sub>2</sub>O<sub>7</sub><sup>2-</sup>) [4].

## Data Gaps and Further Research

The main limitation for a complete comparison is the lack of specific quantitative data for **barium dichromate**. To build a comprehensive guide, you would need to consult specialized chemical databases or primary research literature to find information such as:

- The precise solubility product constant (K<sub>sp</sub>) and water solubility of **barium dichromate**.
- Its exact melting point, density, and thermal stability.
- Detailed experimental data comparing the photocatalytic properties of both compounds. While one study explores the photocatalytic activity of specially synthesized BaCrO<sub>4</sub> microdiscs [5], a direct comparison with BaCr<sub>2</sub>O<sub>7</sub> is not available.

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